

Essential Safety and Logistical Information for Handling 4-Cyano-4'-octylbiphenyl

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Compound of Interest

Compound Name: 4-Cyano-4'-octylbiphenyl

Cat. No.: B1197303

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the handling of **4-Cyano-4'-octylbiphenyl**, a compound commonly used in liquid crystal displays and materials science research.^{[1][2]} Adherence to these procedural steps is critical for laboratory safety and operational integrity.

Physical and Chemical Properties

Understanding the fundamental properties of **4-Cyano-4'-octylbiphenyl** is the first step in safe handling. This data is crucial for assessing potential hazards and for proper storage.

Property	Value
Molecular Formula	C ₂₁ H ₂₅ N
Molecular Weight	291.44 g/mol ^[1]
Appearance	White or colorless solid/powder to clear liquid ^{[1][2]}
Boiling Point	~218 °C at 2 mmHg ^[1]
Flash Point	113 °C (235.4 °F) - closed cup ^[3]
CAS Number	52709-84-9 ^[1]

Hazard Identification and Personal Protective Equipment (PPE)

4-Cyano-4'-octylbiphenyl is classified with several hazards, necessitating the use of appropriate Personal Protective Equipment (PPE).^[4]

GHS Hazard Classification:^[3]^[4]

- Acute Dermal Toxicity, Category 4
- Acute Inhalation Toxicity, Category 4
- Skin Irritation, Category 2
- Serious Eye Irritation, Category 2
- Specific target organ toxicity — single exposure, Category 3 (May cause respiratory irritation)

Recommended Personal Protective Equipment (PPE):

PPE Category	Specification	Purpose
Hand Protection	Chemical-resistant nitrile gloves.[5][6][7]	To prevent skin contact, as the substance is harmful if it comes into contact with skin and causes skin irritation.[4]
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield may be required for splash hazards.[4]	To protect against serious eye irritation.[4]
Skin and Body Protection	Lab coat or other protective clothing to prevent skin exposure.	To prevent skin contact and contamination of personal clothing.[4]
Respiratory Protection	Use only in a well-ventilated area. If dust or vapors are generated, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[4][8]	To prevent inhalation, as the substance is harmful if inhaled and may cause respiratory irritation.[4]

Operational Plan for Handling

A systematic approach to handling **4-Cyano-4'-octylbiphenyl** will minimize exposure and reduce the risk of incidents.

Step 1: Preparation

- Ensure the work area, preferably a chemical fume hood, is clean and uncluttered.
- Verify that an emergency eyewash station and safety shower are readily accessible.[8]
- Assemble all necessary equipment and reagents before handling the compound.
- Don the appropriate PPE as detailed in the table above.

Step 2: Handling

- Handle **4-Cyano-4'-octylbiphenyl** in a well-ventilated area or a chemical fume hood to avoid breathing in dust, fumes, gas, mist, vapors, or spray.[4]
- Avoid contact with skin and eyes.
- Keep the container tightly closed when not in use.[4]
- Prevent the formation of dust.
- Wash hands thoroughly after handling.[4]

Step 3: In Case of Exposure

- If on skin: Wash with plenty of water. If skin irritation occurs, seek medical attention. Take off contaminated clothing and wash it before reuse.[4]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[4]
- If inhaled: Remove the person to fresh air and keep them comfortable for breathing. Get medical help if you feel unwell.[4]

Disposal Plan

Proper disposal of **4-Cyano-4'-octylbiphenyl** and its contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Step 1: Waste Collection

- Collect all waste, including unused material and any contaminated items (e.g., gloves, wipes, containers), in a dedicated, clearly labeled, and sealed hazardous waste container.[9]
- The container must be compatible with the chemical.

Step 2: Storage

- Store the sealed waste container in a designated, secure, and well-ventilated area, away from incompatible materials.

- Follow all institutional and local regulations for the storage of hazardous waste.

Step 3: Disposal

- Dispose of the contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[\[4\]](#)
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.[\[9\]](#)

Workflow for Safe Handling of 4-Cyano-4'-octylbiphenyl



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Caption: Workflow for the safe handling of **4-Cyano-4'-octylbiphenyl**.

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